

4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde material safety data sheet (MSDS)

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Compound of Interest

| | |
|----------------|----------------------------------------------|
| Compound Name: | 4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde |
| Cat. No.: | B1338057 |

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Technical Support Center: 4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde

This technical support guide provides essential safety information, troubleshooting advice, and experimental protocols for researchers, scientists, and drug development professionals working with **4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde** (CAS No: 27913-86-6).

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the appropriate solvents for dissolving **4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde**?

A: This compound is soluble in many organic solvents, including ethanol, methanol, and dimethyl sulfoxide (DMSO).^[1] The presence of two hydroxyethyl groups also enhances its solubility in aqueous solutions, making it suitable for various aqueous reactions.^[2]

Troubleshooting Solubility Issues:

- If you experience difficulty dissolving the compound, gentle warming may help.

- For aqueous solutions, consider adjusting the pH, as this can influence the solubility of amine-containing compounds.
- Ensure your solvent is pure and dry, as contaminants can sometimes affect solubility.

Q2: What are the recommended storage conditions for this compound?

A: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#) Some suppliers recommend storage at temperatures between 0-8°C.[\[2\]](#) Keep it away from foodstuff containers, incompatible materials like strong oxidizing agents, and sources of ignition.[\[3\]](#)[\[4\]](#)

Q3: My compound has a yellow-orange appearance. Is this normal?

A: Yes, the compound is typically described as a colorless to pale yellow or yellow-orange solid.[\[1\]](#)[\[2\]](#) A slight coloration is normal and does not necessarily indicate degradation. However, a significant change in color or appearance over time could suggest decomposition, and the purity should be re-verified.

Q4: I am having trouble with a Schiff base formation reaction using this aldehyde. What are some common issues?

A: **4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde** readily reacts with primary amines to form Schiff bases.[\[5\]](#) If your reaction is not proceeding as expected, consider the following:

- Catalyst: While some reactions proceed without a catalyst, an acid catalyst is often used to facilitate the dehydration step.
- Water Removal: The formation of a Schiff base is a reversible reaction that produces water. Removing water from the reaction mixture (e.g., using a Dean-Stark apparatus or molecular sieves) will drive the equilibrium towards the product.
- pH Control: The reaction is pH-sensitive. The amine needs to be in its nucleophilic free-base form, but a slightly acidic environment is required to protonate the hydroxyl intermediate for water elimination. Optimal pH is typically between 4 and 5.
- Reactant Purity: Ensure your primary amine reactant is pure and free of contaminants.

Material Safety & Handling

Hazard Identification

This compound is classified as hazardous. Always consult the full Safety Data Sheet (SDS) before use.

| Hazard Class | GHS Code | Statement |
|------------------------|----------|--------------------------------------------|
| Acute toxicity, oral | H302 | Harmful if swallowed.[6][7] |
| Serious eye irritation | H319 | Causes serious eye irritation. [6][7] |
| Skin sensitization | H317 | May cause an allergic skin reaction.[6][7] |

Signal Word: Warning[6][7][8]

First Aid Measures

Immediate action is required in case of exposure.

| Exposure Route | First Aid Procedure |
|----------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Contact | Immediately rinse cautiously with water for at least 15 minutes. [7] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [7] |
| Skin Contact | Wash with plenty of soap and water. [7] Remove any contaminated clothing. [7] If skin irritation or a rash occurs, seek medical advice/attention. [7] |
| Ingestion | Do NOT induce vomiting. [7] Rinse mouth with water. [7] Call a poison center or doctor if you feel unwell. [7] |
| Inhalation | Move the person to fresh air and keep them comfortable for breathing. [9] If experiencing respiratory symptoms, call a poison center or doctor. |

Personal Protective Equipment (PPE)

Always wear appropriate PPE when handling this chemical.

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[\[1\]](#)[\[7\]](#)
- Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[\[1\]](#)[\[7\]](#)
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if dust formation is likely.[\[4\]](#)[\[8\]](#)

Physical & Chemical Properties

| Property | Value | Source(s) |
|-------------------|-------------------------------------------------|---------------|
| Molecular Formula | C ₁₁ H ₁₅ NO ₃ | [2][6][8] |
| Molecular Weight | 209.24 g/mol | [2][6][8] |
| Appearance | Colorless to pale yellow / yellow-orange solid | [1][2] |
| Melting Point | 54-62 °C | [1][2][8][10] |
| Purity | ≥95% - 98% (HPLC) | [2][8] |

Experimental Protocols

General Protocol for Schiff Base Synthesis

This compound is a versatile building block for synthesizing more complex molecules, such as Schiff bases.[5]

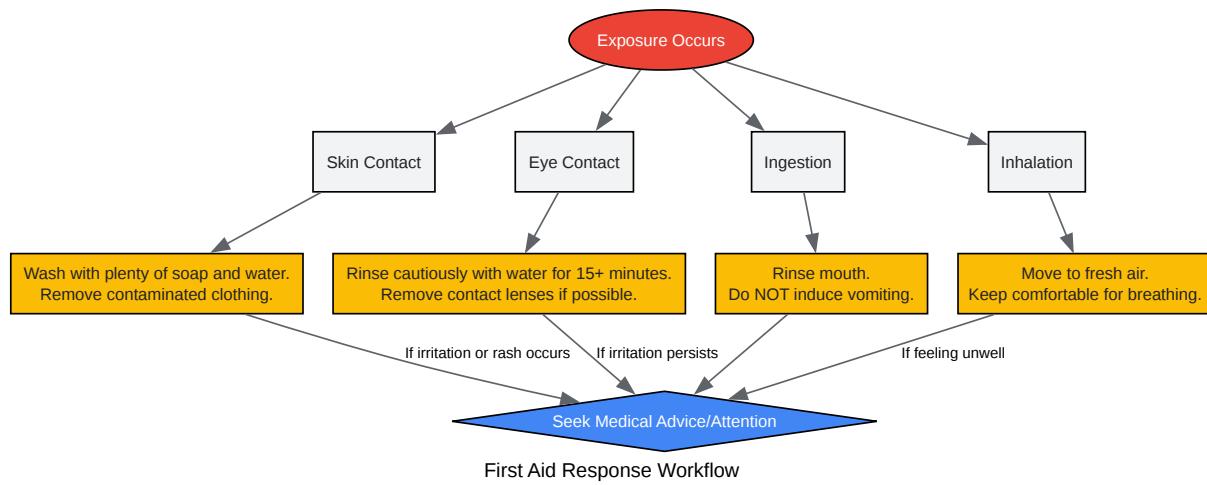
- **Dissolution:** Dissolve **4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde** (1 equivalent) in a suitable solvent (e.g., ethanol, methanol) in a round-bottom flask.
- **Addition of Amine:** Add an equimolar amount of the desired primary amine to the solution.
- **Catalysis (Optional):** Add a catalytic amount of a weak acid (e.g., a few drops of glacial acetic acid) to the mixture.
- **Reaction:** Stir the reaction mixture at room temperature or under reflux, monitoring the reaction progress by TLC or LC-MS. A Dean-Stark apparatus can be used to remove water if refluxing in a suitable solvent like toluene.
- **Work-up:** Once the reaction is complete, cool the mixture. The product may precipitate and can be collected by filtration. Alternatively, the solvent can be removed under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from an appropriate solvent (e.g., ethanol).

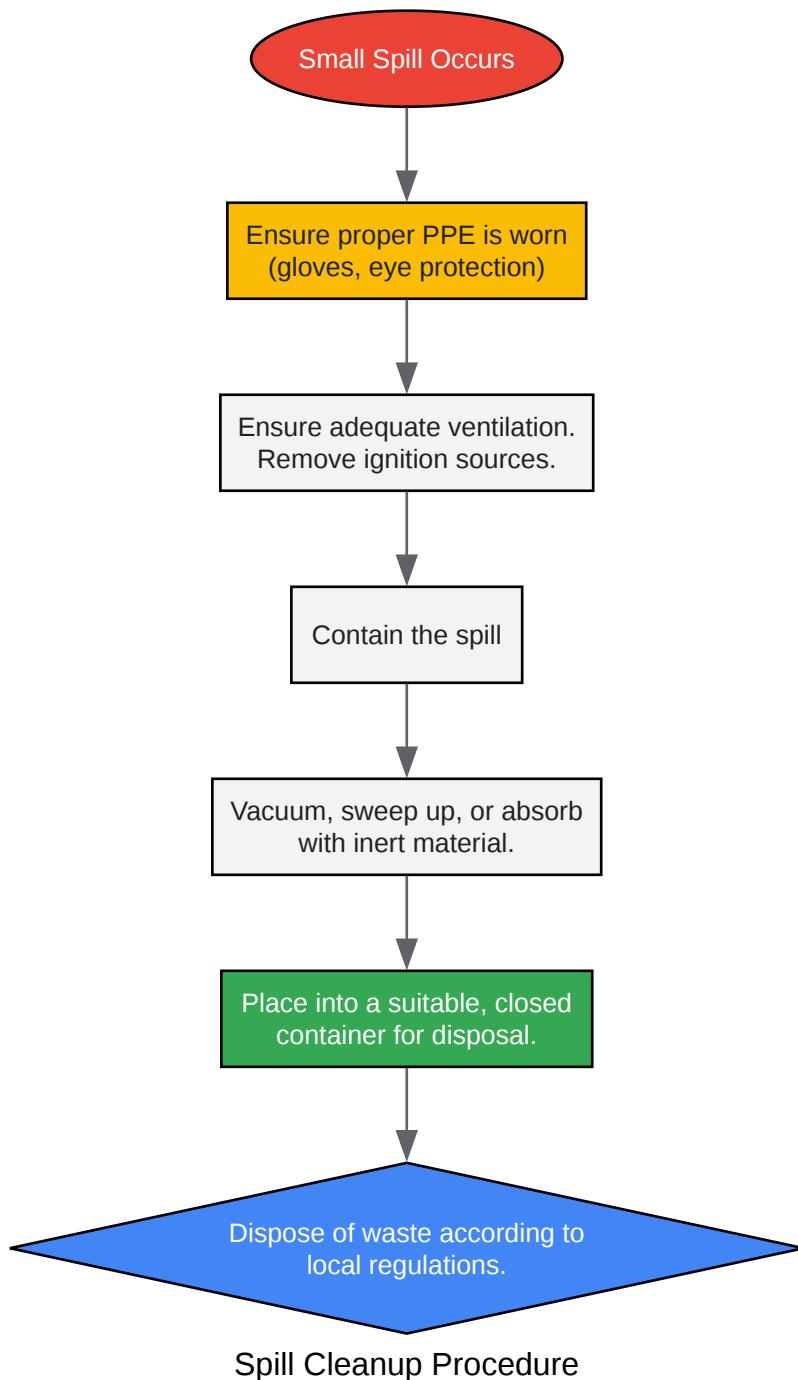
Summary of a Patented Synthesis Method

A known method for preparing **4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde** involves the reaction of p-fluorobenzaldehyde or p-chlorobenzaldehyde with diethanolamine.[11]

- Reaction: p-Fluorobenzaldehyde or p-chlorobenzaldehyde (1 equivalent) is reacted with diethanolamine (1.6-4 equivalents) in the presence of a catalyst.[11]
- Conditions: The reaction is carried out at 100-170°C for 12-48 hours.[11]
- Neutralization: After the reaction, the mixture is treated with an aqueous acid to neutralize excess diethanolamine, adjusting the pH to 7.[11]
- Extraction: The product is extracted with an organic solvent at a temperature of 70-100°C, as the product has some solubility in water.[11]
- Purity: This method can yield a product with an HPLC purity of over 99%. [11]

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References

- 1. chembk.com [chembk.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde - Safety Data Sheet [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. Buy 4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde | 27913-86-6 [smolecule.com]
- 6. 4-(N,N-Bis(2-hydroxyethyl)amino)benzaldehyde | C11H15NO3 | CID 12824965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. aksci.com [aksci.com]
- 8. 4-[N,N-ビス(2-ヒドロキシエチル)アミノ]ベンズアルデヒド 95% | Sigma-Aldrich [sigmaaldrich.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. 4-[N,N-Bis(2-hydroxyethyl)amino]benzaldehyde CAS#: 27913-86-6 [chemicalbook.com]
- 11. CN102731327A - Preparation method of 4-[N,N-bis(2-hydroxyethyl)amino]benzaldehyde - Google Patents [patents.google.com]
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